

# Solubility Profile of Direct Orange 102 in Water and Ethanol: A Technical Guide

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## Compound of Interest

Compound Name: C.I. Direct orange 102

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This technical guide provides an in-depth analysis of the solubility of Direct Orange 102 in two common solvents: water and ethanol. Due to the limited availability of extensive quantitative data for Direct Orange 102, this document also includes comparative solubility data for other structurally relevant and commercially significant direct dyes, namely C.I. Direct Red 80, C.I. Direct Blue 86, and C.I. Direct Yellow 28. This comparative approach offers valuable context for formulation development, experimental design, and process optimization. The guide further outlines a standardized experimental protocol for determining dye solubility and presents a logical diagram illustrating the key factors influencing this critical physicochemical property.

## Quantitative Solubility Data

The solubility of direct dyes is a crucial parameter influencing their application in various fields, from textile dyeing to biomedical research. The following tables summarize the available quantitative solubility data for Direct Orange 102 and selected comparative direct dyes in water and ethanol.

Table 1: Solubility of Direct Dyes in Water

Dye Name	C.I. Name	CAS Number	Temperature (°C)	Solubility (g/L)
Direct Orange 102	29156	6598-63-6	90	60[1]
Direct Red 80	35780	2610-10-8	60	30[2][3][4]
97	50[3][4]			
Direct Yellow 28	19555	8005-72-9	60	40[1][5][6]
Direct Blue 86	74180	1330-38-7	90	80 - 90[7]

Table 2: Solubility of Direct Dyes in Ethanol

Dye Name	C.I. Name	CAS Number	Solubility
Direct Orange 102	29156	6598-63-6	Slightly Soluble[5]
Direct Red 80	35780	2610-10-8	Soluble[3][4][8]
Direct Yellow 28	19555	8005-72-9	Slightly Soluble[1][5][6]
Direct Blue 86	74180	1330-38-7	Soluble[9][10]

## Experimental Protocol for Solubility Determination

A standardized and reproducible method is critical for accurately determining the solubility of dyes. The following protocol is based on established international guidelines, such as the OECD Guideline for the Testing of Chemicals, Section 105, and ISO 105-Z09.[11][12][13][14]

**Objective:** To determine the saturation mass concentration of a dye in a specific solvent (water or ethanol) at a given temperature.

**Materials and Equipment:**

- Analytical balance (accuracy  $\pm 0.1$  mg)

- Thermostatically controlled shaker or water bath
- Glass-stoppered flasks or vials
- Centrifuge
- Spectrophotometer (UV-Vis)
- Calibrated volumetric flasks and pipettes
- Syringe filters (e.g., 0.45  $\mu\text{m}$  pore size)
- The dye to be tested (e.g., Direct Orange 102)
- Solvent (deionized water or absolute ethanol)
- pH meter (for aqueous solutions)

#### Procedure:

- Preparation of a Saturated Solution (Flask Method):
  - Accurately weigh an excess amount of the dye and add it to a glass-stoppered flask. The excess is crucial to ensure saturation is reached.
  - Add a known volume of the solvent (e.g., 100 mL) to the flask.
  - Tightly stopper the flask and place it in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C, 40°C, 60°C).
  - Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test can determine the necessary time, but 24 to 48 hours is typical.
- Phase Separation:
  - After the equilibration period, allow the solution to stand undisturbed at the test temperature for at least 24 hours to allow undissolved particles to settle.

- To ensure complete separation of the solid and liquid phases, centrifuge an aliquot of the suspension at the test temperature.
- Sample Analysis:
  - Carefully withdraw a sample from the clear supernatant. To avoid disturbing the sediment, it is advisable to use a syringe fitted with a filter.
  - Prepare a series of dilutions of the saturated solution using the same solvent.
  - Measure the absorbance of each diluted solution at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) for the dye using a UV-Vis spectrophotometer.
  - Create a calibration curve by plotting the absorbance versus the concentration of a series of standard solutions of the dye with known concentrations.
  - From the calibration curve, determine the concentration of the dye in the saturated solution.
- Data Reporting:
  - Express the solubility in grams per liter (g/L) or milligrams per milliliter (mg/mL).
  - Report the temperature at which the solubility was determined.
  - For aqueous solutions, the pH of the saturated solution should also be measured and reported.

## Factors Influencing Dye Solubility

The solubility of a direct dye is not an intrinsic constant but is influenced by several factors. Understanding these factors is essential for controlling and predicting the dye's behavior in solution.

Caption: Key factors influencing the solubility of direct dyes.

## Conclusion

This technical guide provides a foundational understanding of the solubility of Direct Orange 102 in water and ethanol, supplemented with valuable comparative data from other direct dyes. While quantitative data for Direct Orange 102, particularly in ethanol, remains limited in publicly accessible literature, the provided information and the standardized experimental protocol offer a robust framework for researchers and professionals in the field. The interplay of the dye's molecular structure, the solvent's properties, and the external conditions, as illustrated, underscores the complexity of solubility and the importance of precise experimental determination for specific applications.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. DIRECT RED 80 CAS#: 2610-10-8 [m.chemicalbook.com]
- 3. Direct red 80 TDS|Direct red 80 from Chinese supplier and producer - DIRECT RED DYES - Enoch dye [enochdye.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Cas 8005-72-9, Direct Yellow 28 | lookchem [lookchem.com]
- 6. Buy C.I. Direct Yellow 28 (EVT-12224455) | 8005-72-9 [evitachem.com]
- 7. Direct Blue 86 Dyes | CAS No.:1330-38-7 Manufacturers in Mumbai Gujarat India [colorantsgroup.com]
- 8. Direct Red 80 Dyes Manufacturers in Mumbai, India | C.I. 35780 [colorantsgroup.com]
- 9. Direct Blue 86 | 1330-38-7 [chemicalbook.com]
- 10. Direct Blue 86 CAS#: 1330-38-7 [m.chemicalbook.com]
- 11. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 12. acri.gov.tw [acri.gov.tw]
- 13. filab.fr [filab.fr]
- 14. laboratuar.com [laboratuar.com]

- To cite this document: BenchChem. [Solubility Profile of Direct Orange 102 in Water and Ethanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1460611#direct-orange-102-solubility-in-water-and-ethanol]

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